

# In-Depth Technical Guide: Safety and Handling of 1-Methyl-2-indolinone

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## Compound of Interest

Compound Name: 1-Methyl-2-indolinone

Cat. No.: B031649

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **1-Methyl-2-indolinone** (CAS No. 61-70-1), a heterocyclic organic compound utilized in various research and development applications, including as a reactant in the synthesis of potential therapeutic agents.<sup>[1]</sup> Adherence to strict safety protocols is paramount when working with this and other laboratory chemicals to ensure personnel safety and experimental integrity.

## Hazard Identification and Classification

**1-Methyl-2-indolinone** is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. The compound is categorized as an irritant, with the potential to cause skin, eye, and respiratory system irritation.<sup>[2]</sup>

GHS Hazard Classification:

| Hazard Class                                     | Category | Hazard Statement                       |
|--|----------|--|
| Skin Corrosion/Irritation                        | 2        | H315: Causes skin irritation           |
| Serious Eye Damage/Eye Irritation                | 2        | H319: Causes serious eye irritation    |
| Specific Target Organ Toxicity (Single Exposure) | 3        | H335: May cause respiratory irritation |

Source: Aggregated GHS information from multiple suppliers.[\[2\]](#)

## Toxicological Data

While a Registry of Toxic Effects of Chemical Substances (RTECS) number has been assigned to **1-Methyl-2-indolinone** (NM2208800), specific quantitative toxicological data, such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%), were not available in the public domain at the time of this review.[\[3\]](#) The toxicological properties of this compound have not been fully investigated. Therefore, it should be handled with the utmost care, assuming it to be potentially harmful if ingested, inhaled, or absorbed through the skin.

## Safe Handling and Storage Protocols

Adherence to proper laboratory procedures is critical when handling **1-Methyl-2-indolinone** to minimize exposure risk.

## Personal Protective Equipment (PPE)

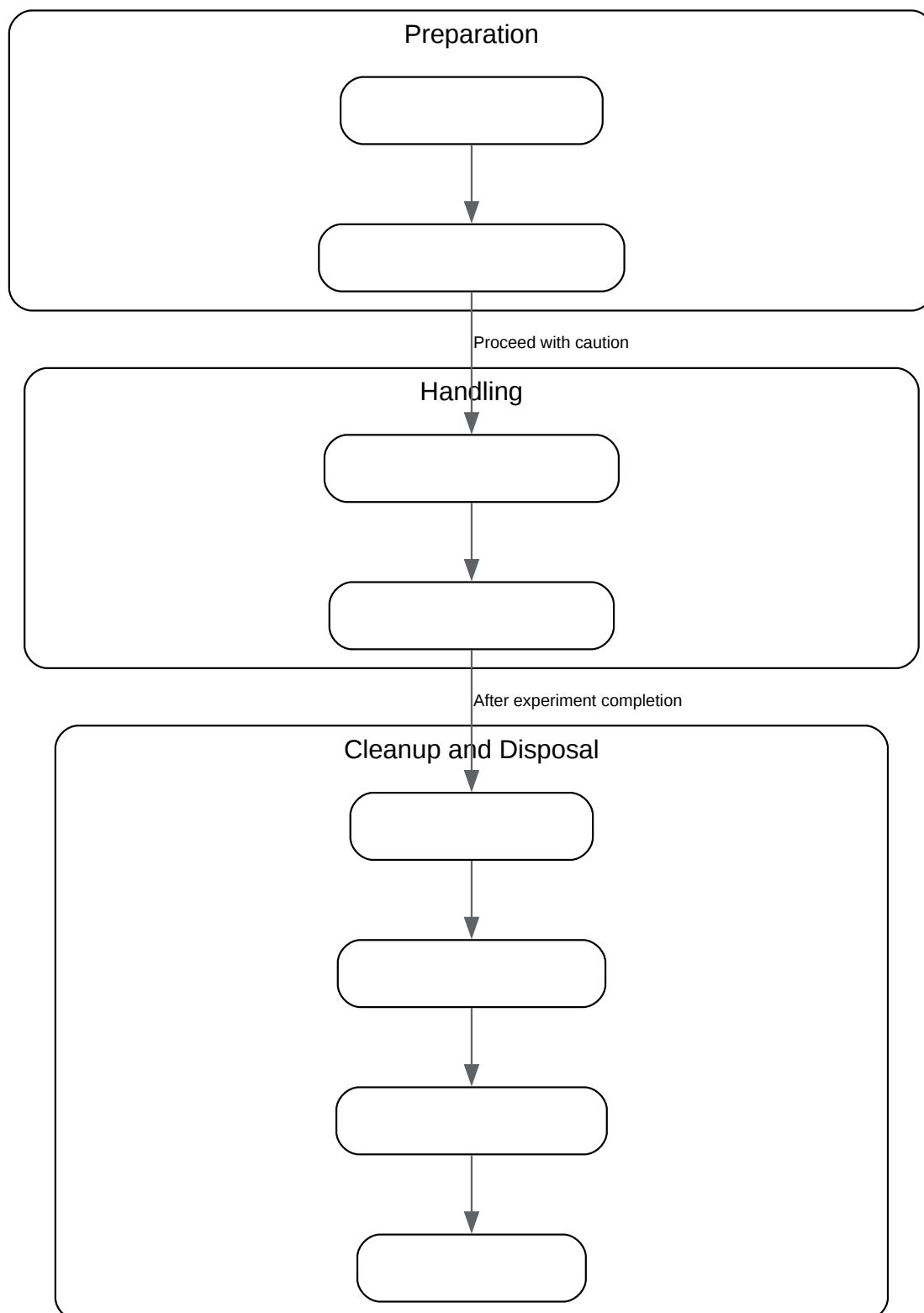
A comprehensive PPE strategy is the first line of defense against accidental exposure.

| PPE Category             | Specification  |
|--------------------------|--|
| Eye Protection           | Chemical safety goggles or a face shield are mandatory to prevent contact with the eyes.   |
| Hand Protection          | Chemically resistant gloves (e.g., nitrile rubber) should be worn at all times. Gloves must be inspected before use and disposed of properly after handling the compound.                                    |
| Skin and Body Protection | A laboratory coat or other protective clothing should be worn to prevent skin contact.   |
| Respiratory Protection   | Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors. If ventilation is inadequate, a NIOSH-approved respirator should be used. |

## Handling and Storage

| Aspect            | Precautionary Measure   |
|-------------------|---|
| Ventilation       | Use only in a well-ventilated area or under a chemical fume hood.   |
| Hygiene           | Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapor. Wash hands thoroughly after handling.                  |
| Storage           | Store in a cool, dry, and well-ventilated place. Keep the container tightly closed to prevent moisture ingress and contamination. |
| Incompatibilities | Keep away from strong oxidizing agents.   |

The following diagram illustrates a standard workflow for handling **1-Methyl-2-indolinone** in a laboratory setting.

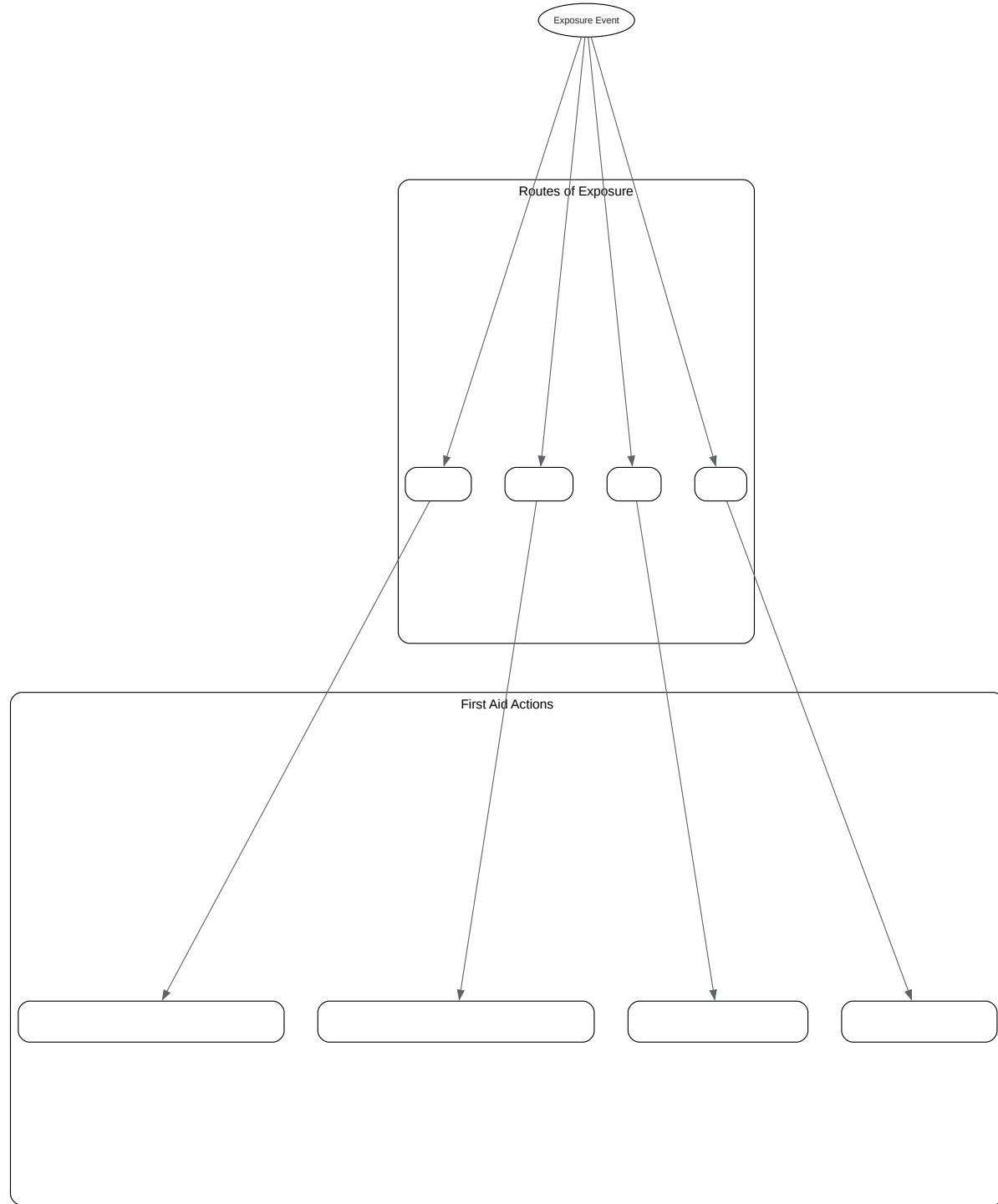


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*Standard Laboratory Handling Workflow for **1-Methyl-2-indolinone**.*

## Emergency and First Aid Procedures

In the event of exposure, immediate and appropriate first aid is crucial. The following diagram outlines the recommended first aid measures.



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*First Aid Procedures for **1-Methyl-2-indolinone** Exposure.*

# Experimental Protocols for Hazard Assessment

While specific experimental data for **1-Methyl-2-indolinone** is limited, standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD) are used to assess the skin and eye irritation potential of chemical substances. These protocols provide a framework for any future toxicological evaluation of this compound.

## In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD TG 439)

This test method is designed to predict the skin irritation potential of a chemical by assessing its effect on a reconstructed human epidermis model.

- Principle: The test chemical is applied topically to the surface of the RhE tissue. The endpoint measured is cell viability, typically determined by the MTT assay, which measures the activity of mitochondrial dehydrogenases in living cells.
- Procedure Outline:
  - Tissue Preparation: Reconstituted human epidermis tissues are pre-incubated in culture medium.
  - Application of Test Chemical: A small amount of the test chemical is applied uniformly to the surface of the tissue.
  - Incubation: The treated tissues are incubated for a defined period (e.g., 60 minutes).
  - Rinsing and Post-Incubation: The test chemical is removed by rinsing, and the tissues are transferred to fresh medium for a post-incubation period (e.g., 42 hours).
  - Viability Assessment: The tissues are incubated with MTT solution. The resulting formazan is extracted, and the optical density is measured to determine the percentage of viable cells relative to a negative control.
- Interpretation: A chemical is identified as an irritant if the mean tissue viability is reduced below a certain threshold (typically  $\leq 50\%$ ) compared to the negative control.

## Acute Eye Irritation/Corrosion (OECD TG 405)

This in vivo test is designed to assess the potential of a substance to cause eye irritation or corrosion. It is typically a later-stage test, preceded by a weight-of-evidence analysis and in vitro testing.

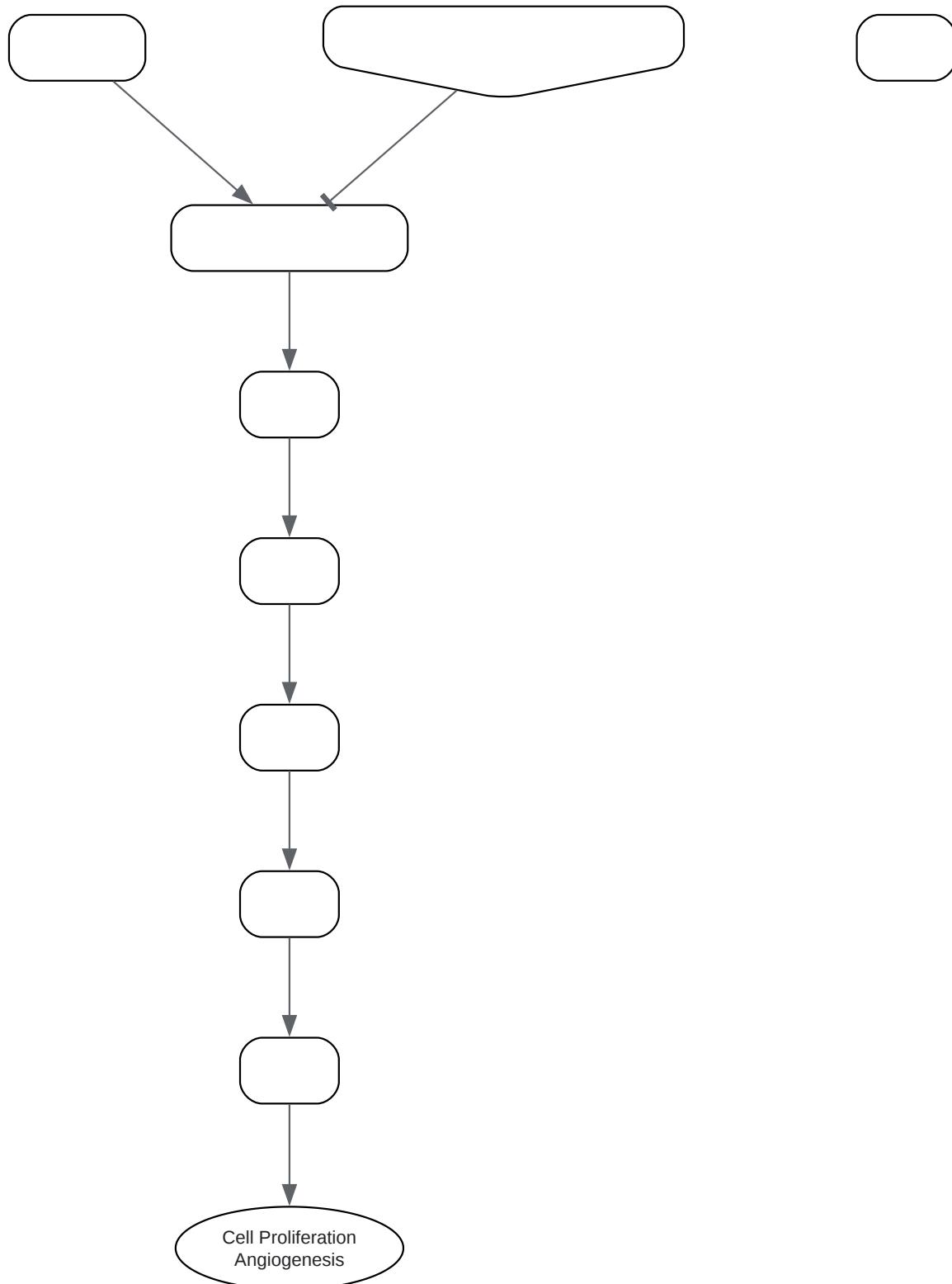
- Principle: The test substance is applied in a single dose to one eye of an experimental animal (historically, the albino rabbit). The other eye remains untreated and serves as a control. The degree of eye irritation/corrosion is evaluated by scoring lesions of the conjunctiva, cornea, and iris at specific intervals.
- Procedure Outline:
  - Animal Selection and Preparation: Healthy, young adult albino rabbits are used. Both eyes are examined for pre-existing defects.
  - Application of Test Substance: A specified amount of the test substance is instilled into the conjunctival sac of one eye.
  - Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. The severity of ocular lesions (corneal opacity, iritis, conjunctival redness, and chemosis) is scored.
- Interpretation: The scores are used to classify the irritancy potential of the substance.

## Potential Biological Activity and Affected Signaling Pathways

The indolinone scaffold is a common feature in a number of biologically active molecules, including several that are investigated as therapeutic agents. While direct evidence for **1-Methyl-2-indolinone**'s interaction with specific signaling pathways is not yet established, the broader class of indolinone derivatives has been shown to modulate several key cellular signaling cascades implicated in various diseases, including cancer. Researchers working with **1-Methyl-2-indolinone** should be aware of these potential biological effects.

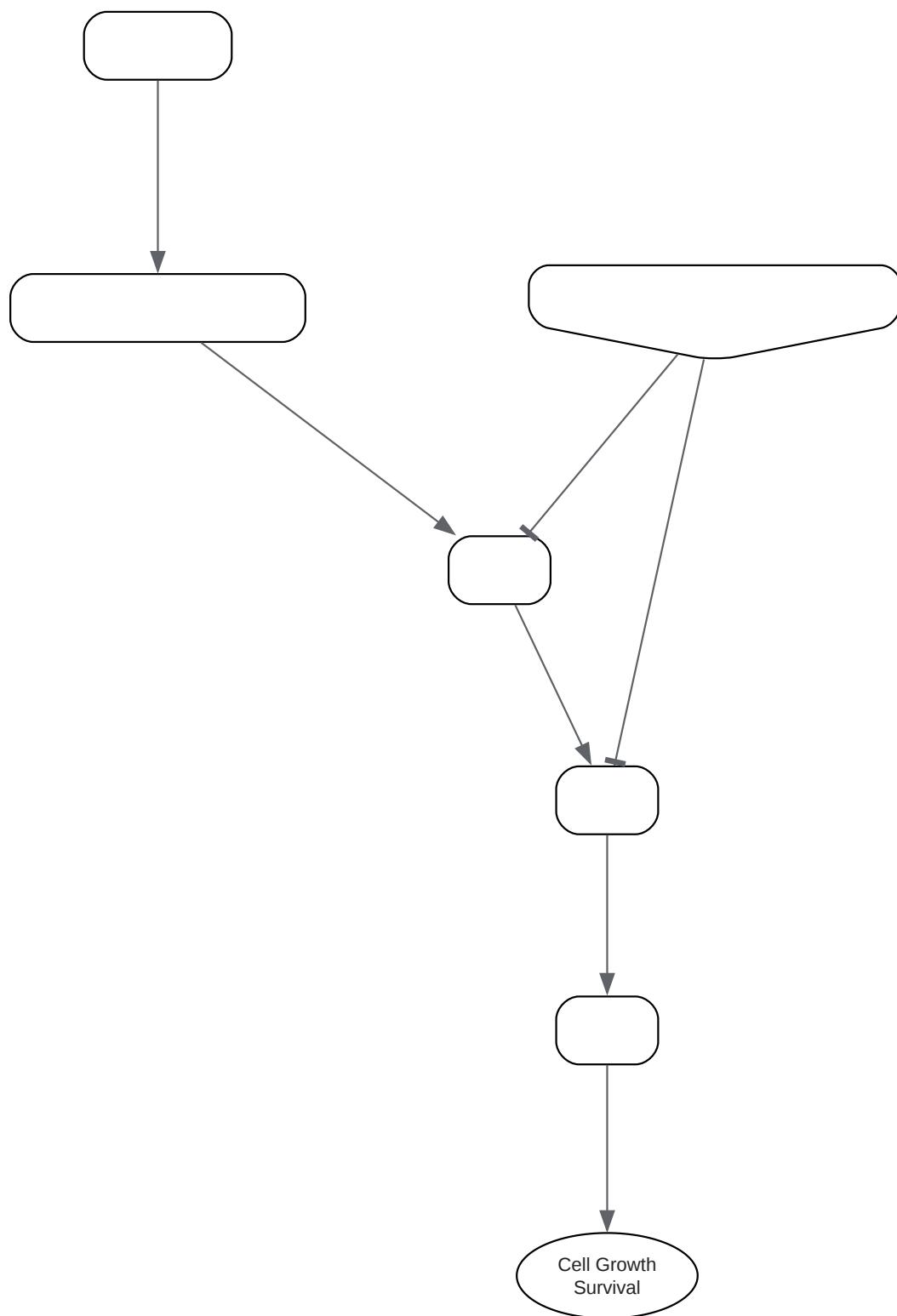
# Vascular Endothelial Growth Factor (VEGF) Signaling Pathway

The VEGF signaling pathway is a critical regulator of angiogenesis (the formation of new blood vessels). Many indolinone-based compounds have been developed as inhibitors of VEGF receptors (VEGFRs), thereby blocking downstream signaling and inhibiting angiogenesis.

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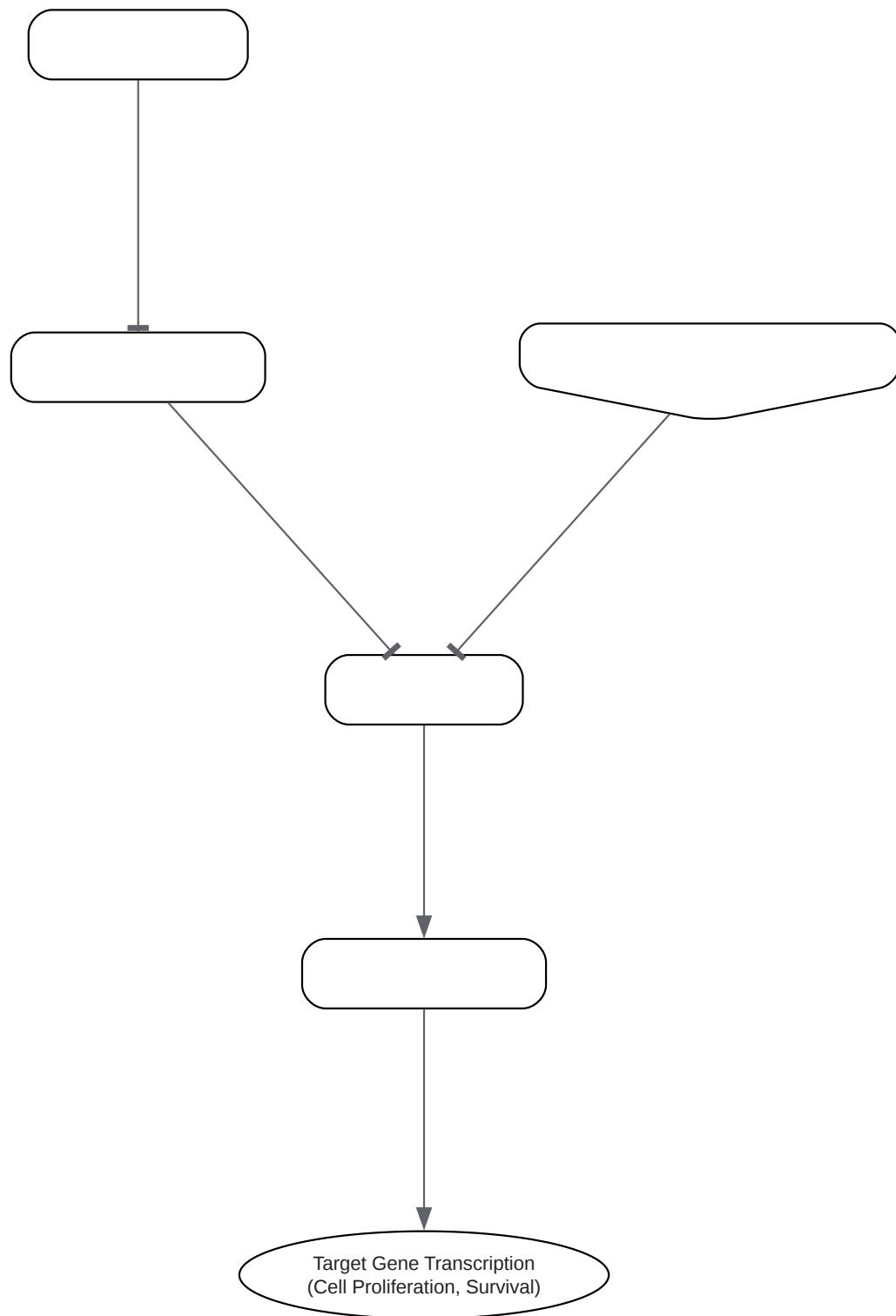
## PI3K/Akt/mTOR Signaling Pathway

The PI3K/Akt/mTOR pathway is a central regulator of cell growth, proliferation, survival, and metabolism. Its dysregulation is a common feature in many cancers. Some indole compounds have been shown to inhibit this pathway.

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## Hedgehog Signaling Pathway

The Hedgehog signaling pathway is crucial during embryonic development and is also implicated in the maintenance of stem cells and the development of certain cancers. Aberrant activation of this pathway can lead to uncontrolled cell proliferation.



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*Potential Inhibition of the Hedgehog Signaling Pathway.*

## Conclusion

**1-Methyl-2-indolinone** is a valuable research chemical that requires careful handling due to its irritant properties and incompletely characterized toxicological profile. Researchers, scientists, and drug development professionals must employ stringent safety measures, including the consistent use of appropriate personal protective equipment and adherence to proper handling and storage protocols. In the absence of comprehensive toxicological data, a cautious approach is warranted. The potential for this class of compounds to interact with key biological signaling pathways underscores the importance of understanding its broader pharmacological context in any research and development program. Further investigation into the specific toxicological and biological properties of **1-Methyl-2-indolinone** is recommended to fully characterize its safety profile.

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## References

- 1. 1-METHYL-2-INDOLINONE | 61-70-1 [chemicalbook.com]
- 2. N-Methyloxindole | C9H9NO | CID 6096 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 61-70-1 CAS MSDS (1-METHYL-2-INDOLINONE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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